

Application Note: Precision Spiking of Ethyl Heptadecanoate-d5 for FAEE Quantification

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Compound of Interest

Compound Name: Ethyl Heptadecanoate-d5

Cat. No.: B1162381

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Abstract

This application note details the strategic determination of spiking concentrations for **Ethyl Heptadecanoate-d5** (d5-E17:0) when used as an Internal Standard (IS) for the quantification of Fatty Acid Ethyl Esters (FAEEs) in human hair. While d5-Ethyl Palmitate is the direct isotopologue for Ethyl Palmitate, d5-Ethyl Heptadecanoate offers a unique advantage: it functions as a distinct, odd-chain surrogate that does not interfere with the native isobaric transitions of endogenous C16 or C18 esters, while providing the ionization correction benefits of deuterium labeling. This protocol establishes a spiking target of 1.0 ng/mg (hair weight equivalent) to ensure linearity across the Society of Hair Testing (SoHT) cut-off thresholds (0.2 – 0.5 ng/mg).

Introduction & Scientific Rationale

The Role of FAEEs in Forensic Analysis

Fatty Acid Ethyl Esters (FAEEs) are direct non-oxidative metabolites of ethanol.^{[1][2]} Unlike Ethyl Glucuronide (EtG), which is water-soluble, FAEEs are lipophilic and incorporate into the sebum and hair matrix, providing a long-term window of detection for chronic alcohol consumption.

Why Ethyl Heptadecanoate-d5?

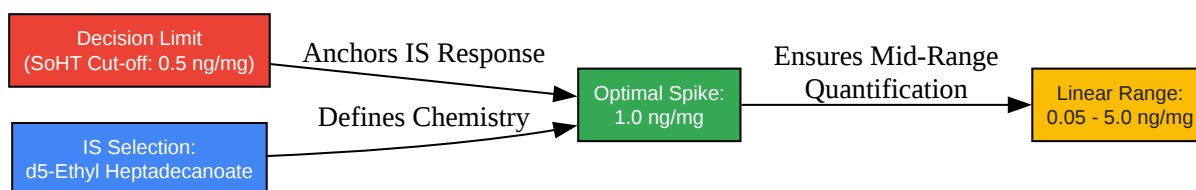
The selection of the internal standard is critical for the "Self-Validating" nature of the assay.

- Chemical Analog (C17): Heptadecanoic acid (C17:0) is an odd-chain fatty acid that occurs at negligible trace levels in human biological matrices compared to C16 (Palmitic) and C18 (Stearic). This minimizes the risk of "native" interference in the IS channel.
- Isotope Dilution (d5): The deuterated ethyl group shifts the mass spectrum (typically +5 m/z), allowing mass-spectrometric resolution from non-deuterated Ethyl Heptadecanoate (if any were present) and preventing cross-talk with the M+2 isotopes of lighter FAEEs.

Strategic Spiking Logic

The spiking concentration is not arbitrary; it must anchor the calibration curve at the critical decision point.

- SoHT Chronic Cut-off: 0.5 ng/mg (Sum of 4 FAEEs).[\[3\]](#)[\[4\]](#)
- Abstinence Cut-off: < 0.2 ng/mg.[\[5\]](#)[\[6\]](#)[\[2\]](#)
- Spiking Goal: The IS signal should be comparable to the analyte signal at the cut-off level to maximize precision (minimize relative error) where the legal decision is made.



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Figure 1: Logic flow for determining the optimal internal standard concentration based on forensic cut-offs.

Protocol: Solution Preparation

Materials

- Analyte: **Ethyl Heptadecanoate-d5** (Ensure >99% isotopic purity).
- Solvent: n-Heptane (HPLC Grade) or Ethanol (Absolute). Note: n-Heptane is preferred for LLE/SPME workflows to prevent transesterification artifacts.

Preparation Steps

Step A: Primary Stock Solution (1.0 mg/mL)

- Weigh 1.0 mg of **Ethyl Heptadecanoate-d5**.
- Dissolve in 1.0 mL of n-Heptane.
- Store at -20°C in amber silanized glass vials. (Stability: ~12 months).

Step B: Intermediate Stock (10 µg/mL)

- Transfer 10 µL of Primary Stock into 990 µL of n-Heptane.
- Vortex for 30 seconds.

Step C: Working Spiking Solution (1.0 µg/mL)

- Transfer 100 µL of Intermediate Stock into 900 µL of n-Heptane.
- Final Concentration: 1.0 ng/µL (1000 pg/µL).
- Usage: This solution is used for daily spiking.

Protocol: Sample Preparation & Spiking

This protocol utilizes Headspace Solid-Phase Microextraction (HS-SPME), the industry standard for high-sensitivity FAEE analysis.

Decontamination (Critical)

Hair samples must be washed to remove external sebum/cosmetics which contain FAEEs not derived from blood (sweat/sebum deposition).

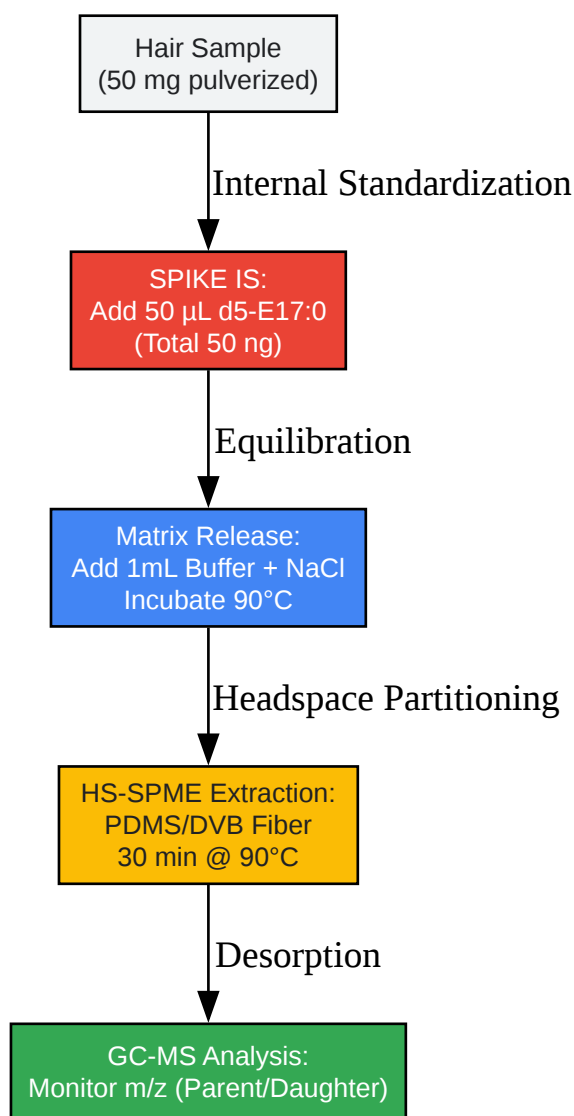
- Wash hair lock (approx. 50 mg) with Dichloromethane (2 mL) for 2 mins.
- Decant solvent.
- Wash with Water (2 mL) for 2 mins.
- Dry under nitrogen stream.
- Pulverize hair into fine powder (ball mill or scissors).

Spiking & Extraction Workflow

Parameter	Specification	Notes
Sample Weight	20 mg – 50 mg	50 mg is standard for high sensitivity.
Spike Volume	50 µL of Working Sol. (1 ng/µL)	Total IS Mass = 50 ng.
Effective Conc.	1.0 ng/mg (if 50 mg hair)	Matches the dynamic range of interest.
Solvent Addition	1 mL Phosphate Buffer (pH 7.4) + 0.5 g NaCl	NaCl promotes "salting out" into headspace.
Incubation	15 min @ 90°C	Releases FAEEs from hair matrix.

Calculation of Spiking Concentration:

Automated Workflow Diagram



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Figure 2: Step-by-step extraction workflow emphasizing the spiking point prior to matrix digestion.

Instrumental Parameters (GC-MS)

To ensure the d5-E17:0 is correctly identified, use the following monitoring ions.

- Column: HP-5MS or DB-Wax (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium @ 1.0 mL/min.

- Ionization: EI (70 eV) in SIM Mode.

Analyte	Quantifier Ion (m/z)	Qualifier Ion (m/z)	Retention Time (Approx)
Ethyl Palmitate (C16)	88	101, 256	12.5 min
Ethyl Heptadecanoate-d5	93 (d5-ethyl)	106, 303 (M+)	13.8 min
Ethyl Oleate (C18:1)	88	101, 264	14.2 min
Ethyl Stearate (C18)	88	101, 284	14.5 min

Note: The shift from m/z 88 (native ethyl ester base peak) to m/z 93 (d5-ethyl base peak) provides high selectivity.

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